

Personal protective equipment for handling (5-Methylpyrimidin-2-yl)methanol

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Compound of Interest

Compound Name: (5-Methylpyrimidin-2-yl)methanol

Cat. No.: B1322857

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Essential Safety and Handling Guide for (5-Methylpyrimidin-2-yl)methanol

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **(5-Methylpyrimidin-2-yl)methanol**. The following procedures are designed to ensure safe handling, use, and disposal of this chemical in a laboratory setting.

Chemical Identifier:

Name	(5-Methylpyrimidin-2-yl)methanol
CAS Number	90905-61-6
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14
Purity	≥97%

Hazard Identification and Personal Protective Equipment (PPE)

Based on data from structurally similar compounds such as (2-Phenylpyrimidin-5-yl)methanol, **(5-Methylpyrimidin-2-yl)methanol** is anticipated to present the following hazards. Correspondingly, appropriate personal protective equipment must be utilized.

Hazard Summary:

Hazard Statement	Description	GHS Pictogram
H302 - Harmful if swallowed	May cause harm if ingested.	GHS07
H315 - Causes skin irritation	May cause redness and irritation upon skin contact.	GHS07
H319 - Causes serious eye irritation	May cause significant eye irritation.	GHS07
H335 - May cause respiratory irritation	May irritate the respiratory tract if inhaled.	GHS07

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Chemical safety goggles (European standard - EN 166) should be worn at all times when handling this compound. [1]
Hand Protection	Protective gloves, such as nitrile or butyl rubber, must be worn. [1] [2] Gloves should be inspected prior to use and replaced if any signs of degradation are present.
Skin and Body Protection	A lab coat or long-sleeved clothing should be worn to prevent skin contact. [1]
Respiratory Protection	In case of inadequate ventilation or when handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. [1] [2] A respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed. [2]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **(5-Methylpyrimidin-2-yl)methanol** and ensuring a safe laboratory environment.

Operational Plan:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid dust formation.[\[1\]](#)
- Safe Handling Practices:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not ingest or inhale the substance.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)

- Do not eat, drink, or smoke in the laboratory.[1][3]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] The recommended storage temperature is room temperature.[4]

Accidental Release and First Aid Measures

Immediate and appropriate responses to spills or exposure are crucial.

Emergency Procedures:

Situation	Protocol
Spill	For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.
Inhalation	Move the individual to fresh air.[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1] Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[1] Seek immediate medical attention.[3]

Disposal Plan

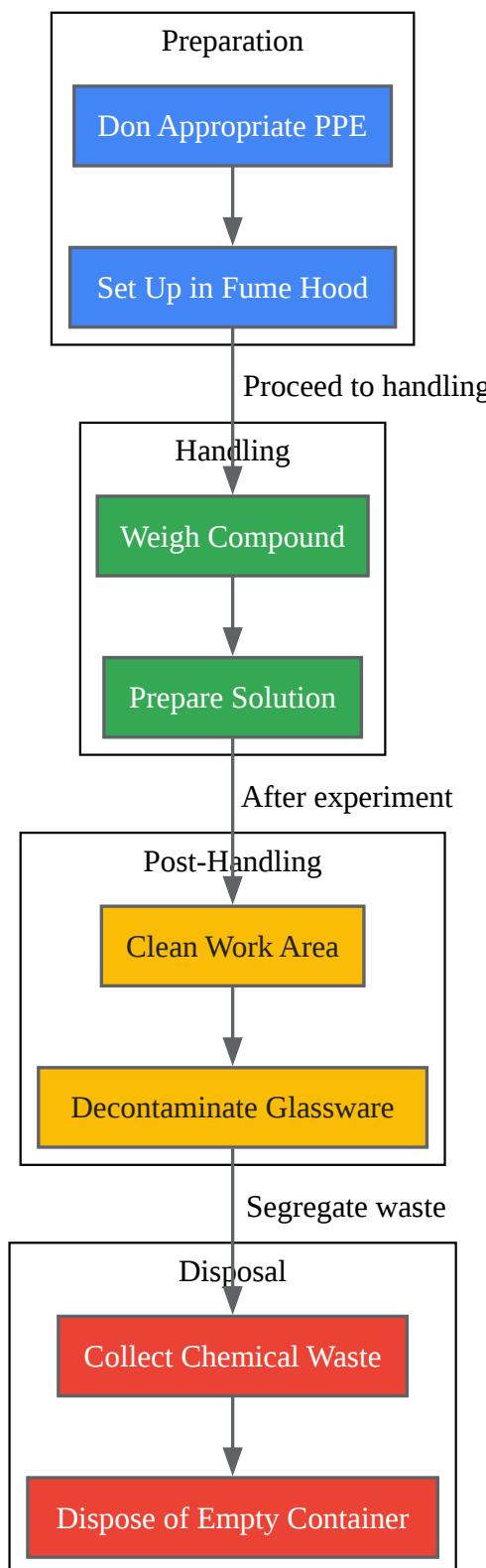
(5-Methylpyrimidin-2-yl)methanol and its containers must be disposed of as hazardous waste.

Disposal Protocol:

- Waste Collection: Collect waste material in a designated, properly labeled, and sealed container.
- Disposal Method: Dispose of the chemical waste in accordance with local, regional, and national regulations.^[1] Do not dispose of it down the drain or in regular trash.
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as hazardous waste.^[5] Once cleaned, the container can be disposed of according to institutional guidelines.

Experimental Workflow for Handling **(5-Methylpyrimidin-2-yl)methanol**

The following diagram illustrates the standard workflow for safely handling this compound in a laboratory setting.



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Caption: Workflow for Safe Handling of **(5-Methylpyrimidin-2-yl)methanol**.

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